

Acephate-d6: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Acephate-d6

Cat. No.: B13427395

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of analytical standards is paramount. This guide provides an in-depth look at **Acephate-d6**, a deuterated internal standard crucial for the accurate quantification of the organophosphate insecticide, acephate.

Core Physicochemical Data

A clear understanding of the fundamental properties of **Acephate-d6** is essential for its proper use in experimental settings. The following table summarizes its key quantitative data.

Property	Value	Reference
CAS Number	2109699-73-0	[1] [2]
Molecular Weight	189.2 g/mol	[2] [3] [4]
Molecular Formula	C ₄ H ₄ D ₆ NO ₃ PS	

Experimental Protocol: Quantification of Acephate in Human Urine using HPLC-MS/MS

The use of a stable isotope-labeled internal standard like **Acephate-d6** is critical for correcting matrix effects and variations in instrument response, thereby ensuring the accuracy and reliability of quantitative analyses. Below is a detailed protocol for the determination of acephate in human urine samples utilizing High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with **Acephate-d6** as an internal standard.

1. Sample Preparation (Liquid-Liquid Extraction)

- Thawing and Aliquoting: Thaw frozen urine samples at room temperature. Vortex for 10 seconds and then centrifuge at 3000 rpm for 5 minutes.
- Internal Standard Spiking: To each 1 mL aliquot of the urine sample, add the internal standard, **Acephate-d6**, to a final concentration of 50 ng/mL.
- Lyophilization: Freeze-dry the urine samples overnight until all water has been removed.
- Extraction: Add 4 mL of dichloromethane to the lyophilized residue and vortex vigorously for 2 minutes.
- Centrifugation: Centrifuge the samples at 3500 rpm for 10 minutes.
- Solvent Transfer: Carefully transfer the dichloromethane supernatant to a clean tube.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 1.0 mL of the initial mobile phase (e.g., 95:5 water:methanol with 0.1% formic acid). Vortex for 30 seconds and transfer to an HPLC vial for analysis.

2. HPLC-MS/MS Analysis

- Instrumentation: A High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source is recommended.

- Analytical Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 μ m) is suitable for separation.
- Detection: The analysis is performed in the positive ion mode using multiple reaction monitoring (MRM).
- Calibration: Prepare a series of calibration standards by spiking blank urine with known concentrations of acephate (e.g., 1, 5, 10, 50, 100, 500, and 1000 ng/mL). These standards should be processed alongside the unknown samples using the same procedure.

Analytical Workflow

The following diagram illustrates the key steps in the analytical workflow for the quantification of acephate in biological samples using **Acephate-d6** as an internal standard.



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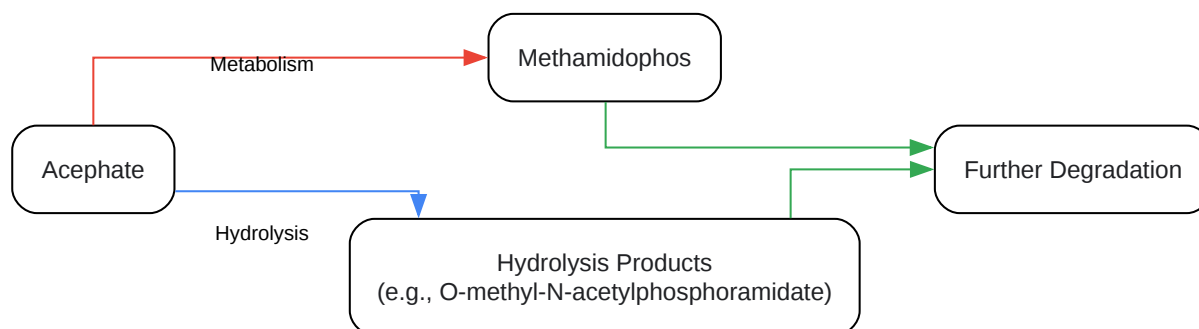
Caption: Analytical workflow for acephate quantification.

Mechanism of Action and Degradation Pathway

Acephate functions as a systemic insecticide by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous systems of insects. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in continuous nerve impulse transmission, paralysis, and ultimately, the death of the insect. It is important to note that acephate itself is a weak inhibitor of AChE. Its primary insecticidal activity is due to its metabolic conversion to methamidophos, a more potent AChE inhibitor.

The degradation of acephate in the environment can occur through various pathways, including microbial degradation. A simplified representation of a microbial degradation pathway is shown

below.



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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [chemicalwarehouse.com](https://www.chemicalwarehouse.com) [chemicalwarehouse.com]
- 3. Acephate Technical Fact Sheet [npic.orst.edu]
- 4. A review on sample preparation and chromatographic determination of acephate and methamidophos in different samples - Arabian Journal of Chemistry [arabjchem.org]
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